

Is Forestine more potent than [related molecule]

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Compound of Interest

Compound Name: Forestine

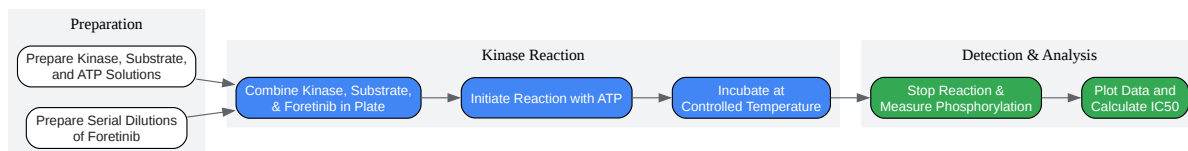
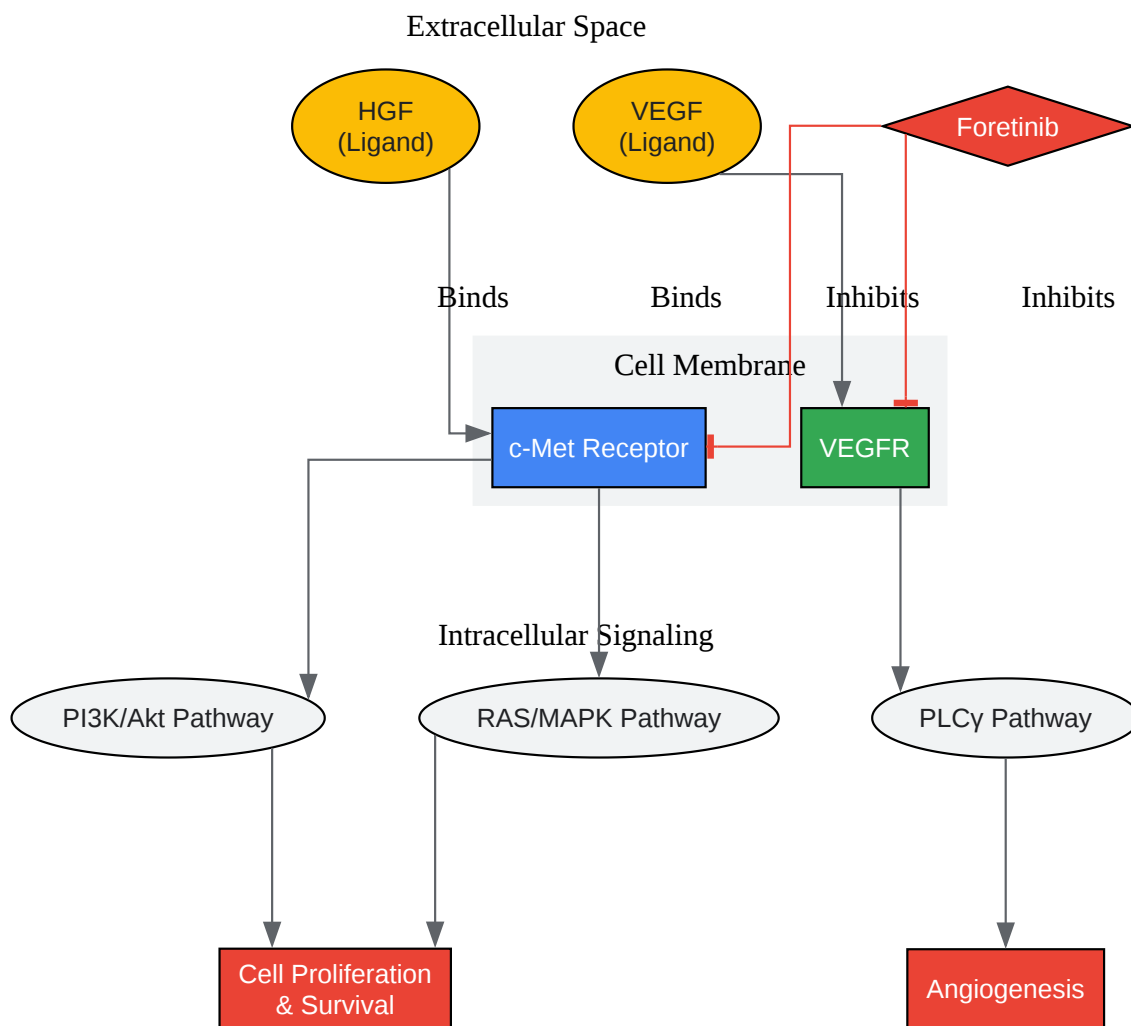
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Understanding Foretinib's Mechanism of Action

Foretinib is a multi-targeted receptor tyrosine kinase (RTK) inhibitor. Its primary targets include the MET proto-oncogene (c-Met), Vascular Endothelial Growth Factor Receptors (VEGFRs), and others such as RON, AXL, and TIE-2. By inhibiting these kinases, Foretinib can disrupt key signaling pathways involved in tumor cell proliferation, survival, and angiogenesis.

Below is a generalized signaling pathway for c-Met and VEGFR, two of the primary targets of Foretinib.



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